

# 4-Iodo-4'-methylbiphenyl: A Comprehensive Technical Guide for Organic Synthesis Intermediates

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Iodo-4'-methylbiphenyl

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This technical guide provides an in-depth overview of **4-Iodo-4'-methylbiphenyl**, a key organic synthesis intermediate. The document details its chemical and physical properties, provides experimental protocols for its synthesis and subsequent reactions, and explores its significant applications, particularly in the pharmaceutical industry.

## Compound Overview

**4-Iodo-4'-methylbiphenyl** is a biphenyl derivative containing an iodine atom at the 4-position and a methyl group at the 4'-position. Its chemical structure makes it a valuable building block in cross-coupling reactions, where the iodo-group serves as an excellent leaving group for the formation of new carbon-carbon bonds. This reactivity is pivotal in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).

Table 1: Physical and Chemical Properties of **4-Iodo-4'-methylbiphenyl**<sup>[1][2]</sup>

Property	Value
CAS Number	55290-86-3[1]
Molecular Formula	C <sub>13</sub> H <sub>11</sub> I[1][2]
Molecular Weight	294.13 g/mol [1][2]
Appearance	White or off-white solid
Boiling Point	335.6 ± 21.0 °C at 760 mmHg[1]
Density	1.523 ± 0.06 g/cm <sup>3</sup> [1]
Flash Point	151.9 °C[1]
Refractive Index	1.628[1]

## Spectroscopic Data

The structural confirmation of **4-Iodo-4'-methylbiphenyl** is achieved through various spectroscopic techniques. While a complete, publicly available dataset is not readily available, the expected spectral characteristics can be inferred from related compounds and general principles.

Table 2: Expected Spectroscopic Data for **4-Iodo-4'-methylbiphenyl**

Technique	Expected Key Data Points
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	Aromatic protons (δ ≈ 7.0-7.8 ppm), Methyl protons (singlet, δ ≈ 2.4 ppm)
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	Aromatic carbons (δ ≈ 120-145 ppm), Methyl carbon (δ ≈ 21 ppm)
Mass Spectrometry (EI)	Molecular ion peak (M <sup>+</sup> ) at m/z = 294. Fragments corresponding to the loss of iodine (m/z = 167) and other characteristic biphenyl fragmentation.

## Synthesis of 4-Iodo-4'-methylbiphenyl

A common and effective method for the synthesis of **4-Iodo-4'-methylbiphenyl** is the direct iodination of 4-methylbiphenyl. This electrophilic aromatic substitution reaction can be achieved using various iodinating agents. A well-established method involves the use of iodine in the presence of an oxidizing agent, such as periodic acid.

### Experimental Protocol: Iodination of 4-Methylbiphenyl

This protocol is adapted from a general procedure for the iodination of activated aromatic compounds.

Materials:

- 4-Methylbiphenyl
- Iodine ( $I_2$ )
- Periodic acid dihydrate ( $H_5IO_6$ )
- Glacial acetic acid
- Concentrated sulfuric acid ( $H_2SO_4$ )
- Water
- Acetone
- Sodium sulfite ( $Na_2SO_3$ )

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-methylbiphenyl (1 equivalent) in glacial acetic acid.
- Add iodine (0.4 equivalents) and periodic acid dihydrate (0.2 equivalents) to the solution.
- Slowly add a solution of concentrated sulfuric acid in aqueous acetic acid.

- Heat the reaction mixture with stirring until the color of iodine disappears.
- Cool the reaction mixture to room temperature and pour it into water to precipitate the crude product.
- Collect the solid by filtration and wash with water, followed by a dilute aqueous solution of sodium sulfite to remove any remaining iodine.
- Recrystallize the crude product from a suitable solvent, such as ethanol or acetone, to yield pure **4-Iodo-4'-methylbiphenyl**.

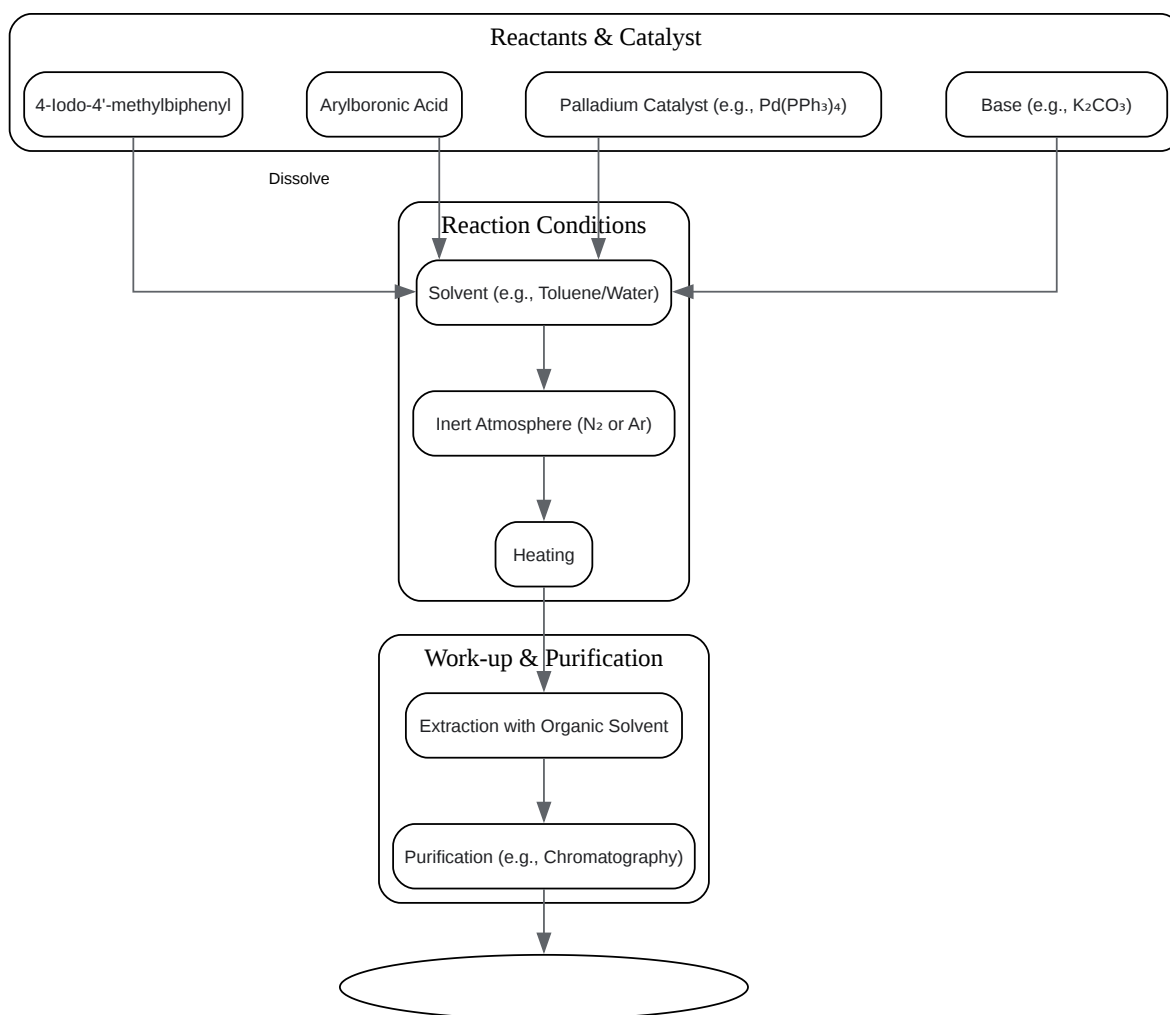
## Applications in Organic Synthesis

**4-Iodo-4'-methylbiphenyl** is a versatile intermediate, primarily utilized in palladium-catalyzed cross-coupling reactions to construct more complex biaryl structures. The Suzuki-Miyaura coupling is a prominent example of its application.

## Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling reaction involves the reaction of an organohalide with an organoboron compound in the presence of a palladium catalyst and a base. The high reactivity of the carbon-iodine bond in **4-Iodo-4'-methylbiphenyl** makes it an excellent substrate for these reactions.

Diagram 1: Generalized Suzuki-Miyaura Coupling Workflow



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Caption: Generalized workflow for the Suzuki-Miyaura coupling of **4-Iodo-4'-methylbiphenyl**.

# Experimental Protocol: Suzuki-Miyaura Coupling with Phenylboronic Acid

Materials:

- **4-Iodo-4'-methylbiphenyl**
- Phenylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh<sub>3</sub>)<sub>4</sub>]
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Toluene
- Ethanol
- Water
- Ethyl acetate
- Brine

Procedure:

- To a round-bottom flask, add **4-Iodo-4'-methylbiphenyl** (1.0 mmol), phenylboronic acid (1.2 mmol), and potassium carbonate (2.0 mmol).
- Add tetrakis(triphenylphosphine)palladium(0) (0.02 mmol).
- Evacuate the flask and backfill with an inert gas (e.g., argon or nitrogen).
- Add a degassed mixture of toluene, ethanol, and water.
- Heat the reaction mixture to reflux and stir for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature.

- Dilute the mixture with ethyl acetate and wash with water and then brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired 4-methyl-1,1'-biphenyl.

## Role in Pharmaceutical Synthesis

Biphenyl derivatives are crucial structural motifs in many pharmaceuticals. Notably, 4-methylbiphenyl derivatives are key intermediates in the synthesis of the "sartan" class of angiotensin II receptor blockers (ARBs), which are widely used to treat hypertension. **4-Iodo-4'-methylbiphenyl** can be a precursor to these essential building blocks.

Diagram 2: Role of **4-Iodo-4'-methylbiphenyl** in the Synthesis of Sartan Precursors



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## References

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Email: [info@benchchem.com](mailto:info@benchchem.com)